

An In-depth Technical Guide to 4-Pentenitrile: Safety, Handling, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentenitrile

Cat. No.: B1194741

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, handling procedures, and disposal methods for **4-pentenitrile**. The information is compiled and presented to ensure the safe and responsible use of this chemical in a laboratory setting.

Chemical and Physical Properties

4-Pentenitrile, also known as allylacetonitrile, is a colorless to slightly yellow liquid.^{[1][2]} It is essential to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Source
Molecular Formula	C5H7N	[1][3]
Molecular Weight	81.12 g/mol	[1][3]
CAS Number	592-51-8	[1]
Boiling Point	140 °C	[1]
Density	0.814 g/mL at 25 °C	[4]
Vapor Pressure	6.36 mmHg	[1]
Refractive Index	1.4213 at 14 °C	[1][5]
Solubility	Insoluble in water; miscible with alcohol and ether.	[1][5]
Flash Point	60 °C	[6]

Hazard Identification and Safety Precautions

4-Pentenitrile is classified as a hazardous substance. Understanding its hazards is critical for safe handling.

GHS Classification:[1][5]

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)

Signal Word: Warning[1][5]

Hazard Statements:[1][5]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.

- H332: Harmful if inhaled.

Precautionary Statements:[1][5]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicity Data:

- LC50 (rat, inhalation): 2,550 ppm/4h[2]
- Upon absorption, it may release cyanide, and animal studies indicate it can cause liver injury.
[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **4-pentenitrile** to minimize exposure.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene).[7]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. For larger quantities or in case of potential splashing, chemical-resistant aprons or coveralls are recommended.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[8][9] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Handling and Storage Protocols

Experimental Protocol for Safe Handling:

- Risk Assessment: Before any new procedure, conduct a thorough risk assessment.[9]
- Ventilation: Always handle **4-pentenitrile** in a properly functioning chemical fume hood to avoid inhalation of vapors.[8]
- Personal Protective Equipment: Ensure all required PPE is worn correctly before handling the chemical.[7]
- Dispensing: When transferring or dispensing the chemical, use appropriate tools (e.g., glass pipettes with a bulb, syringes) to avoid spills and direct contact.
- Avoid Contamination: Do not eat, drink, or smoke in areas where **4-pentenitrile** is handled.[5] Wash hands thoroughly after handling, even if gloves were worn.[5]
- Emergency Preparedness: Ensure an eyewash station and safety shower are readily accessible.[10] Have a spill kit available that is appropriate for flammable liquids and organic nitriles.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources as it is a flammable liquid.[\[5\]](#)[\[10\]](#)
- Store separately from strong oxidizing agents, with which it is incompatible.[\[4\]](#)[\[5\]](#)

Spill and Emergency Procedures

Immediate and appropriate response to a spill is crucial to prevent harm to personnel and the environment.

Experimental Protocol for Spill Cleanup:

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if the spill is large or in a poorly ventilated space.
- Assess the Spill: Determine the extent of the spill and if it can be safely managed by laboratory personnel.[\[11\]](#) For major spills, contact the institution's emergency response team.[\[11\]](#)
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Don PPE: Wear appropriate PPE, including respiratory protection if necessary, before attempting to clean the spill.[\[12\]](#)
- Contain the Spill: For liquid spills, create a dike around the spill using an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[11\]](#)
[\[13\]](#)
- Absorb the Spill: Carefully apply the absorbent material, starting from the outside and working inwards to prevent spreading.[\[12\]](#)
- Collect Waste: Once the liquid is absorbed, carefully scoop the material into a sealable, labeled container for hazardous waste.[\[12\]](#) Do not use sparking tools.[\[10\]](#)

- Decontaminate: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.[\[11\]](#)
- Dispose of Waste: Dispose of the sealed container and any contaminated PPE as hazardous chemical waste according to institutional and local regulations.[\[13\]](#)

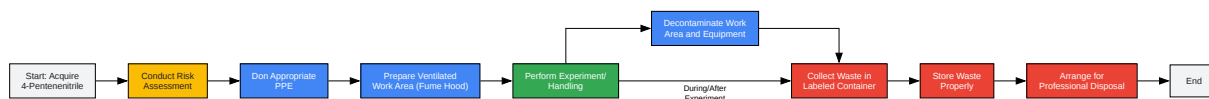
Disposal Protocols

Proper disposal of **4-pentenitrile** and its contaminated waste is essential to prevent environmental contamination and comply with regulations.

Experimental Protocol for Chemical Disposal:

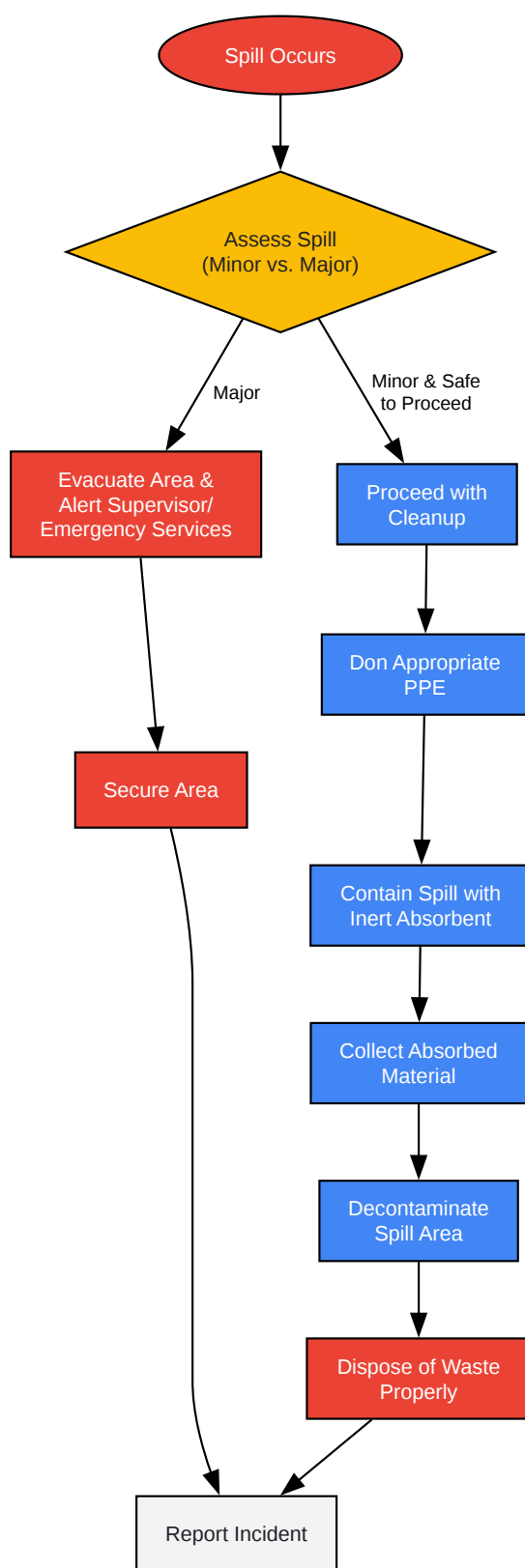
- Waste Collection: Collect waste **4-pentenitrile** and materials contaminated with it in a designated, properly labeled, and sealed container.[\[14\]](#) The container should be compatible with the chemical.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**4-Pentenitrile**".[\[14\]](#)
- Segregation: Do not mix **4-pentenitrile** waste with other incompatible waste streams.[\[14\]](#) Specifically, keep it separate from strong oxidizing agents.
- Storage of Waste: Store the waste container in a designated, well-ventilated, and secure area, away from ignition sources.
- Disposal Request: Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office or a licensed chemical waste disposal contractor.[\[13\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Guides



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-pentenitrile**.



[Click to download full resolution via product page](#)

Caption: Decision tree for **4-pentenitrile** spill emergency response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Pentenitrile | C₅H₇N | CID 11604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Pentenitrile - Hazardous Agents | Haz-Map [haz-map.com]
- 3. scent.vn [scent.vn]
- 4. 4-PENTENITRILE | 592-51-8 [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. 4-Pentenitrile | 592-51-8 | TCI EUROPE N.V. [tcichemicals.com]
- 7. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 8. thesafetygeek.com [thesafetygeek.com]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. fishersci.com [fishersci.com]
- 11. jk-sci.com [jk-sci.com]
- 12. sites.rowan.edu [sites.rowan.edu]
- 13. acs.org [acs.org]
- 14. ehrls.upenn.edu [ehrls.upenn.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Pentenitrile: Safety, Handling, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194741#4-pentenitrile-safety-handling-and-disposal-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com